

In-Depth Technical Guide: Benzyl 4-formylcyclohexylcarbamate

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Compound of Interest

Compound Name:	Benzyl 4-formylcyclohexylcarbamate
Cat. No.:	B113280

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Benzyl 4-formylcyclohexylcarbamate**, a versatile intermediate compound with significant applications in pharmaceutical and organic synthesis. This document consolidates critical data, including its chemical identifiers, physical and chemical properties, and key applications in drug discovery and material science. A detailed, though generalized, experimental protocol for its synthesis is provided, alongside a logical workflow for its application in the development of therapeutic agents.

Chemical Identity and Properties

Benzyl 4-formylcyclohexylcarbamate is a carbamate derivative characterized by a benzyl protecting group and a formyl functional group attached to a cyclohexane ring. The stereochemistry of the substituents on the cyclohexane ring is crucial, with the cis isomer being the commercially available and frequently cited form.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	benzyl cis-4-formylcyclohexylcarbamate
CAS Number	917022-26-5 [1] [2]
Molecular Formula	C ₁₅ H ₁₉ NO ₃ [1] [2]
Molecular Weight	261.32 g/mol [1] [2]
PubChem ID	21882542 [1]
MDL Number	MFCD03844593 [1]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White solid [1]
Purity	≥ 98% (HPLC) [1]
Storage Conditions	0-8°C [1]
Solubility	Soluble in common organic solvents
Stability	Stable under recommended storage conditions

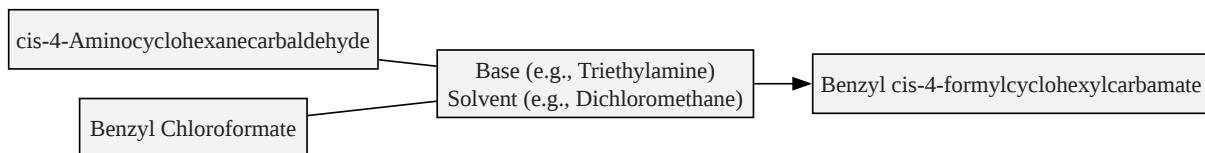
Synthesis and Experimental Protocols

The synthesis of **Benzyl 4-formylcyclohexylcarbamate** typically involves the protection of a 4-aminocyclohexanecarbaldehyde derivative with a benzyl chloroformate in the presence of a base. While specific reaction conditions can be proprietary, a general procedure is outlined below.

General Synthesis Protocol:

A common synthetic route involves the reaction of a suitable aminocyclohexanecarbaldehyde precursor with benzyl chloroformate. This reaction is typically carried out in a suitable organic solvent, such as dichloromethane or tetrahydrofuran, and in the presence of a base, like triethylamine or pyridine, to neutralize the hydrochloric acid byproduct.

Reaction Scheme:

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A generalized synthetic pathway for Benzyl cis-4-formylcyclohexylcarbamate.

Experimental Procedure (Illustrative):

- Reaction Setup: To a solution of cis-4-aminocyclohexanecarbaldehyde in anhydrous dichloromethane, an equimolar amount of triethylamine is added. The mixture is stirred under an inert atmosphere (e.g., nitrogen or argon) and cooled in an ice bath.
- Addition of Reagent: Benzyl chloroformate is added dropwise to the cooled solution.
- Reaction: The reaction mixture is allowed to warm to room temperature and stirred for a specified period until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- Work-up: The reaction mixture is washed sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Purification: The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield the pure Benzyl cis-4-formylcyclohexylcarbamate.

Applications in Research and Development

Benzyl 4-formylcyclohexylcarbamate serves as a crucial building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry.

- **Pharmaceutical Development:** This compound is a key intermediate in the synthesis of a variety of pharmaceutical agents.[1] Its bifunctional nature, possessing both a protected amine and a reactive aldehyde, allows for sequential and controlled modifications, making it valuable in the construction of complex molecular scaffolds. It is particularly noted for its use in developing therapeutics targeting neurological disorders.[1] While specific drug candidates are often proprietary, the utility of this intermediate lies in its ability to introduce a constrained cyclohexane ring into a larger molecule, which can be critical for optimizing binding to biological targets.
- **Drug Discovery Workflow:** The formyl group can be readily converted into other functional groups or used in reactions such as reductive amination to build larger, more complex structures. The benzyl carbamate protecting group is stable under many reaction conditions and can be easily removed at a later synthetic stage via catalytic hydrogenation.



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A logical workflow for the use of **Benzyl 4-formylcyclohexylcarbamate** in drug discovery.

- **Material Science:** The compound is also utilized in the formulation of advanced materials, such as polymers and coatings, where it can contribute to improved mechanical properties and chemical resistance.[1]

Safety and Handling

Standard laboratory safety precautions should be observed when handling **Benzyl 4-formylcyclohexylcarbamate**. This includes the use of personal protective equipment such as safety glasses, gloves, and a lab coat. The compound should be handled in a well-ventilated area or a fume hood.

Table 3: Hazard Information

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed

Conclusion

Benzyl 4-formylcyclohexylcarbamate is a valuable and versatile chemical intermediate with significant potential in both pharmaceutical and material science research. Its well-defined structure and functional group handles make it an important building block for the synthesis of complex molecules. This guide provides essential technical information to support its effective and safe use in a research and development setting.

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